

Synthesis Pathways for Glyphosate-d2: An In-depth Technical Guide

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Compound of Interest

Compound Name: Glyphosate-d2

Cat. No.: B12399607

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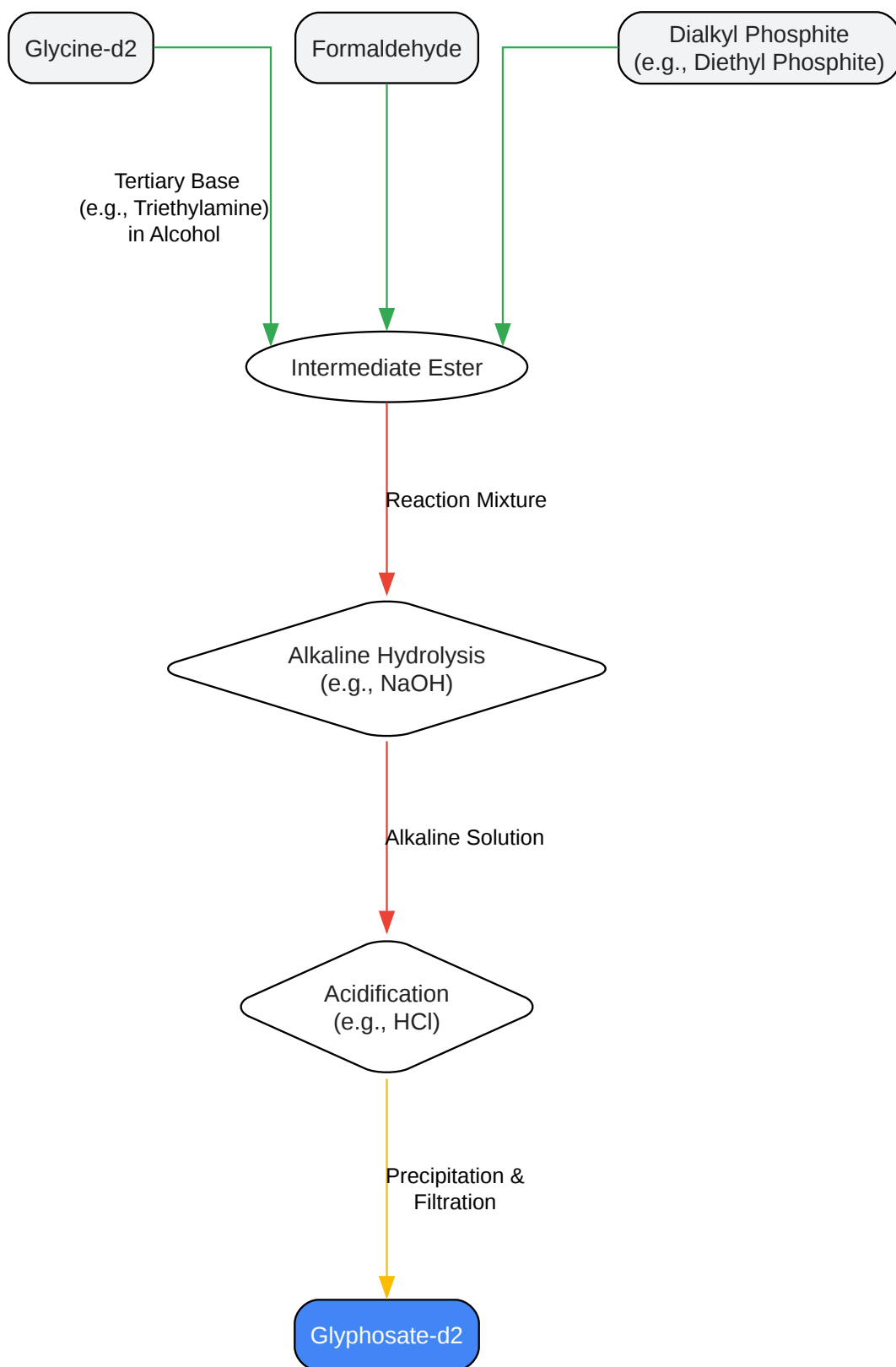
For Researchers, Scientists, and Drug Development Professionals

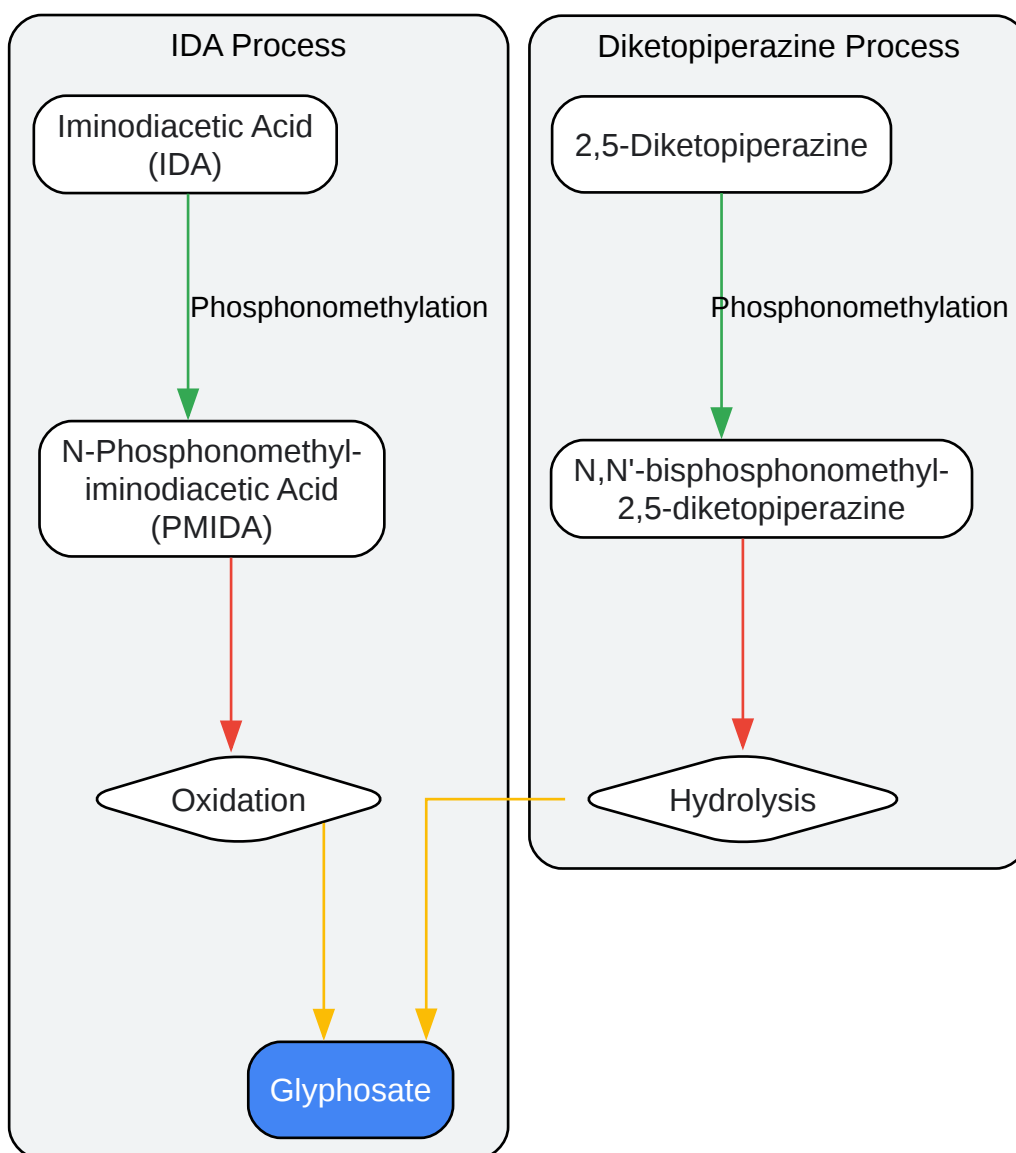
This technical guide provides a detailed overview of the primary synthesis pathways for **Glyphosate-d2** (N-(phosphonomethyl)glycine-2,2-d2), a crucial internal standard for the quantitative analysis of glyphosate. While specific literature detailing the synthesis of the deuterated analog is sparse, established methods for the synthesis of glyphosate and its other isotopic variants, such as ^{15}N -labeled glyphosate, provide a robust framework for its preparation.

Primary Synthesis Pathway: Phosphonomethylation of Glycine-d2

The most direct and widely referenced method for synthesizing glyphosate is the phosphonomethylation of glycine. For the synthesis of **Glyphosate-d2**, the commercially available deuterated starting material, glycine-2,2-d2, is used. This process is a variation of the Mannich reaction, which involves the aminoalkylation of an acidic proton.

The overall reaction involves the condensation of glycine-d2 with formaldehyde and a dialkyl phosphite, followed by hydrolysis of the resulting ester to yield the final product.





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